

# Proper Disposal of Hierochin D (Presumed Heroin) in a Research Setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hierochin D

Cat. No.: B15595821

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Disclaimer: The substance "**Hierochin D**" is not found in standard chemical databases. Based on search query results, this document assumes the user is referring to Heroin (Diacetylmorphine), a DEA Schedule I controlled substance. The following procedures are based on regulations for the disposal of highly hazardous and controlled substances in the United States. Researchers must always consult their institution's Environmental Health and Safety (EHS) department and adhere to all federal, state, and local regulations.

## Essential Safety and Logistical Information

Heroin is a potent opioid that is fatal if swallowed, in contact with skin, or if inhaled.<sup>[1]</sup> Extreme caution and strict adherence to safety protocols are mandatory when handling this substance. Disposal of heroin is tightly regulated by the Drug Enforcement Administration (DEA) and must render the substance "non-retrievable."<sup>[2]</sup><sup>[3]</sup>

## Quantitative Data Summary

The following table summarizes key properties of Heroin relevant to its handling and disposal.

Property	Value	Citation(s)
Chemical Name	Diacetylmorphine	[4][5]
CAS Number	561-27-3	[1]
Molecular Formula	C <sub>21</sub> H <sub>23</sub> NO <sub>5</sub>	[5]
Molecular Weight	369.4 g/mol	[5]
DEA Schedule	I	[6]
Primary Hazards	Fatal if swallowed, in contact with skin, or if inhaled.	[1]
Solubility	1 g dissolves in 1,700 mL water; 1.5 mL chloroform; 31 mL alcohol. Very soluble in benzene.	[2]
Stability	Stable under recommended storage conditions. High temperatures, humidity, and impurities can speed decomposition.	[2][4]

## Experimental Protocols: Step-by-Step Disposal Procedures

Disposal of unwanted or expired heroin from a research laboratory must be conducted through a DEA-registered reverse distributor.[1][7] On-site destruction methods such as flushing or mixing with cat litter are not permissible for DEA registrants.[8]

### Procedure for Disposal via Reverse Distributor

This is the standard and required method for the disposal of bulk quantities of Schedule I controlled substances.

- Segregation and Labeling:

- Clearly label any containers of heroin designated for disposal with "To Be Disposed," "Expired," or "Do Not Use."
- Segregate these materials from the active inventory within the secure, locked storage location (i.e., safe or lock box) to prevent accidental use.[\[1\]](#)[\[9\]](#)
- Contact Your Institution's EHS Department:
  - Notify your institution's Environmental Health & Safety (EHS) or equivalent compliance office. They will have an established procedure and a contracted reverse distributor for controlled substance disposal.[\[1\]](#)[\[10\]](#)
  - Do not attempt to contact a reverse distributor directly without consulting your institution's EHS.
- Complete Required DEA Forms:
  - For the transfer of a Schedule I substance like heroin to a reverse distributor, a DEA Form 222 must be completed.[\[1\]](#)
  - The reverse distributor may provide the form or it may be initiated by the registrant. Your EHS department will guide you through this process.
  - A DEA Form 41, "Registrants Inventory of Drugs Surrendered," may also be required, documenting the substances to be destroyed.[\[8\]](#)[\[9\]](#) The reverse distributor is typically responsible for filing this form with the DEA after destruction.[\[9\]](#)
- Arrange for Pickup and Transfer:
  - Your EHS department will coordinate the pickup of the controlled substance waste with the licensed reverse distributor.[\[1\]](#)
  - Ensure a chain of custody form is signed upon transfer and retain a copy for your records.[\[1\]](#)
- Record Keeping:
  - Meticulously document the disposal in your controlled substance records.

- Retain all disposal-related paperwork, including the completed DEA Form 222 and chain of custody records, for a minimum of two years, or as required by your institution and state regulations.<sup>[8]</sup><sup>[9]</sup>

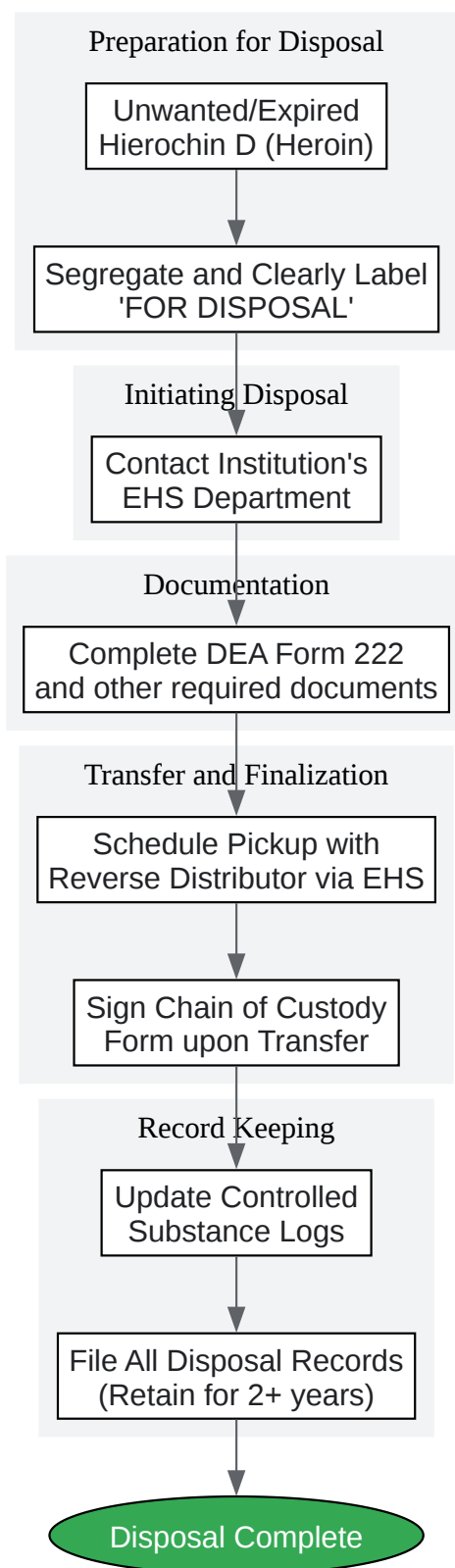
## Disposal of "Non-Recoverable" Waste (Empty Containers)

Residual amounts of heroin in used (empty) vials or syringes that cannot be drawn out are considered "non-recoverable."<sup>[1]</sup>

- Empty containers may be discarded in a biohazard sharps container.<sup>[1]</sup>
- The disposal of the empty container should be recorded in the usage log, zeroing out the container's balance.<sup>[1]</sup>
- Empty bottles that contained a controlled substance should be triple-rinsed with water, and the rinseate must be collected and disposed of as hazardous waste.<sup>[11]</sup>

## Mandatory Visualizations

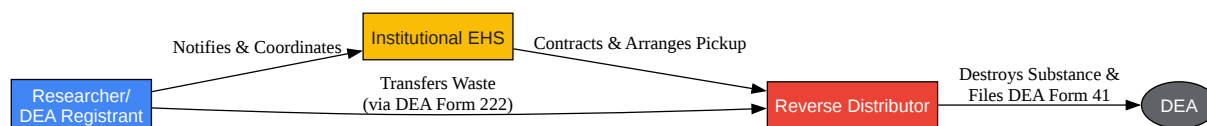
### Disposal Workflow for Controlled Substances



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Caption: Workflow for the proper disposal of **Hierochin D** (Heroin).

## Logical Relationship of Disposal Entities



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Caption: Key entities in the controlled substance disposal process.

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